

FL442 stability and storage conditions

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Compound of Interest

Compound Name: FL442

Cat. No.: B15541235

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FL442 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **FL442**, a novel nonsteroidal androgen receptor (AR) modulator.

Frequently Asked Questions (FAQs)

Q1: What is **FL442** and what is its mechanism of action?

A1: **FL442** is a selective androgen receptor (AR) modulator.^{[1][2]} Its full chemical name is 4-(3a,4,5,6,7,7a-hexahydro-benzo[d]isoxazol-3-yl)-2-(trifluoromethyl)benzonitrile. **FL442** functions as an antagonist to the androgen receptor, inhibiting its signaling pathway. This pathway is crucial in the development and progression of certain diseases, such as prostate cancer.^[3]

Q2: How should I store **FL442** powder?

A2: As a solid, **FL442** should be stored in a cool, dry place, protected from light. For long-term storage, it is recommended to keep the compound at -20°C. Ensure the container is tightly sealed to prevent moisture absorption.

Q3: What is the recommended solvent for preparing **FL442** stock solutions?

A3: While specific solubility data for **FL442** is not readily available, similar nonsteroidal AR modulators are often soluble in organic solvents such as dimethyl sulfoxide (DMSO) and

ethanol. It is crucial to ensure the final concentration of the solvent in your cell culture medium is low (typically <0.1%) to avoid solvent-induced cytotoxicity.

Q4: How stable are **FL442** stock solutions?

A4: Stock solutions of selective androgen receptor modulators in DMSO are generally stable when stored at -20°C. Some studies on other SARMs suggest stability for up to one year at this temperature. For working solutions at 4°C, stability is typically maintained for up to two weeks. It is recommended to prepare fresh working dilutions from the frozen stock for each experiment to ensure optimal activity.

Troubleshooting Guides

Issue 1: Inconsistent or no activity of **FL442** in cell-based assays.

- Potential Cause: Compound degradation due to improper storage.
 - Troubleshooting Step: Ensure that the solid compound and stock solutions have been stored according to the recommended conditions (see FAQs). If in doubt, use a fresh vial of the compound.
- Potential Cause: Compound precipitation in the cell culture medium.
 - Troubleshooting Step: Visually inspect the media for any signs of precipitation after adding the **FL442** solution. If precipitation is observed, consider preparing a new dilution series or using a lower final concentration. Ensure the solvent concentration in the final assay volume is not causing the compound to fall out of solution.
- Potential Cause: The cell line does not express a functional androgen receptor.
 - Troubleshooting Step: Verify the expression and functionality of the androgen receptor in your chosen cell line using techniques like Western blotting or by testing a known AR agonist/antagonist as a positive control.

Issue 2: High variability between experimental replicates.

- Potential Cause: Inconsistent cell seeding density.

- Troubleshooting Step: Ensure a homogenous cell suspension before plating and use calibrated pipettes for accurate cell seeding. Edge effects in multi-well plates can also contribute to variability; consider not using the outer wells or filling them with sterile media or PBS.
- Potential Cause: Inaccurate pipetting of the compound.
 - Troubleshooting Step: Use calibrated pipettes and ensure proper mixing of the compound in the medium before adding it to the cells.
- Potential Cause: Contamination of cell cultures.
 - Troubleshooting Step: Regularly check cell cultures for any signs of contamination (e.g., changes in media color, turbidity, or cell morphology). Perform mycoplasma testing on your cell lines.

Stability and Storage Conditions

The following table summarizes the general stability and storage recommendations for **FL442**, based on data for similar selective androgen receptor modulators. It is important to note that compound-specific stability studies for **FL442** are not publicly available, and these recommendations should be considered as general guidelines.

Form	Storage Temperature	Recommended Duration	Notes
Solid Powder	Room Temperature	Short-term (days to weeks)	Keep in a cool, dry, dark place.
4°C	Mid-term (weeks to months)	Tightly sealed container.	
-20°C	Long-term (months to years)	Recommended for long-term storage.	
Stock Solution (in DMSO)	-20°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.
Working Dilution (in aqueous buffer/media)	4°C	Up to 2 weeks	Prepare fresh for optimal performance.

Experimental Protocols

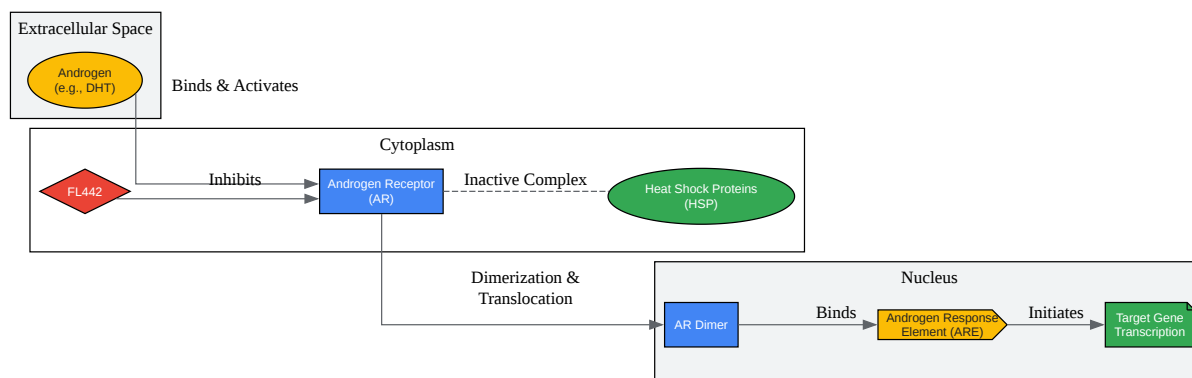
In Vitro Androgen Receptor Antagonist Assay using a Reporter Gene

This protocol describes a general method for assessing the antagonist activity of **FL442** on the androgen receptor in a cell-based reporter gene assay.

- Cell Seeding:
 - Seed an appropriate androgen-responsive cell line (e.g., LNCaP, which endogenously expresses AR, or a HEK293/CHO line stably transfected with an AR expression vector and an androgen-responsive reporter construct) in a 96-well plate at a predetermined optimal density.
 - Allow cells to adhere and grow for 24 hours in a humidified incubator at 37°C with 5% CO₂.
- Compound Preparation:
 - Prepare a stock solution of **FL442** in DMSO (e.g., 10 mM).

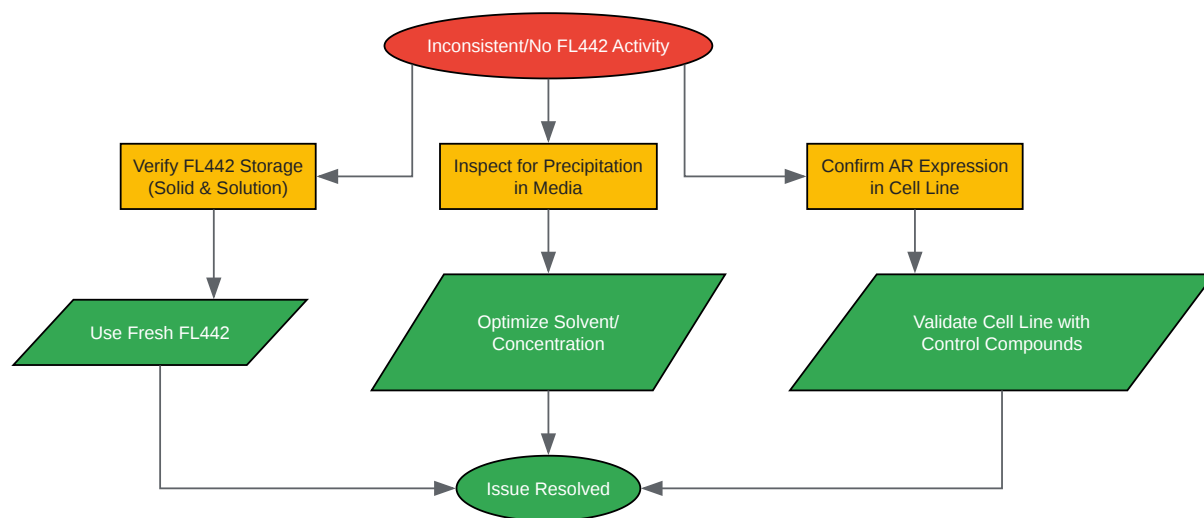
- Create a serial dilution of **FL442** in the appropriate cell culture medium.
- Prepare a solution of a known AR agonist (e.g., dihydrotestosterone - DHT) at a concentration that elicits a submaximal response (e.g., EC₈₀).
- Cell Treatment:
 - Remove the growth medium from the cells.
 - Add the diluted **FL442** to the wells.
 - After a short pre-incubation (e.g., 30-60 minutes), add the AR agonist (DHT) to the wells containing **FL442**.
 - Include appropriate controls: vehicle control (medium with DMSO), agonist control (medium with DHT and DMSO), and a positive control antagonist if available.
- Incubation:
 - Incubate the plate for 18-24 hours at 37°C with 5% CO₂.
- Reporter Gene Assay:
 - Lyse the cells according to the manufacturer's protocol for the specific reporter gene assay being used (e.g., luciferase, beta-galactosidase).
 - Measure the reporter gene activity using a luminometer or spectrophotometer.
- Data Analysis:
 - Normalize the reporter gene activity to a measure of cell viability if necessary.
 - Plot the response (e.g., percentage of agonist activity) against the log of the **FL442** concentration.
 - Calculate the IC₅₀ value, which represents the concentration of **FL442** that inhibits 50% of the agonist-induced AR activity.

Visualizations



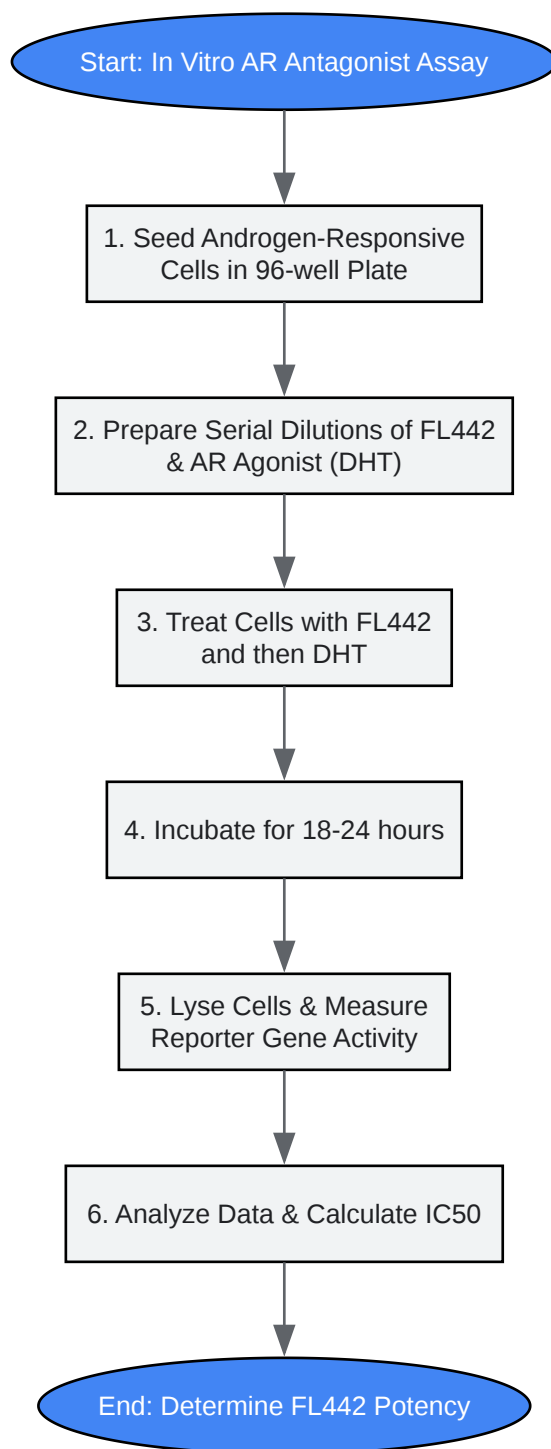
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Caption: **FL442** inhibits the Androgen Receptor signaling pathway.



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Caption: Troubleshooting workflow for **FL442** bioactivity issues.



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Caption: Experimental workflow for **FL442** in vitro characterization.

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References

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